

Introduction: Unveiling a Versatile Phenolic Building Block

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Compound of Interest

Compound Name: *3-Ethoxy-4-hydroxybenzyl alcohol*

Cat. No.: B1330712

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3-Ethoxy-4-hydroxybenzyl alcohol, also commonly known as ethyl vanillyl alcohol, is a substituted aromatic alcohol that serves as a crucial building block in synthetic organic chemistry.^[1] Its structure is derived from a benzene ring functionalized with three distinct groups: a phenolic hydroxyl (-OH), an ethoxy (-OC₂H₅), and a hydroxymethyl (-CH₂OH).^{[1][2]} This unique arrangement of functional groups imparts a versatile reactivity profile, making it a valuable intermediate in the synthesis of more complex molecules. Its direct precursor, 3-ethoxy-4-hydroxybenzaldehyde (ethyl vanillin), is a widely recognized flavoring agent, approximately three to four times more potent than vanillin, used extensively in the food, beverage, and cosmetic industries.^{[3][4]} This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and safety considerations of **3-ethoxy-4-hydroxybenzyl alcohol** for researchers and drug development professionals.

Chemical Identity and Molecular Structure

The systematic IUPAC name for this compound is (3-ethoxy-4-hydroxyphenyl)methanol.^[1] This nomenclature precisely describes a methanol group attached to a phenyl ring, which is substituted at the 3-position with an ethoxy group and at the 4-position with a hydroxyl group, relative to the methanol attachment point.^[1] The presence of both a phenolic hydroxyl and a benzylic alcohol moiety are key to its chemical character.^[1]

Caption: Chemical Structure of **3-Ethoxy-4-hydroxybenzyl alcohol**.

Physicochemical Properties

The physical properties of **3-ethoxy-4-hydroxybenzyl alcohol** are dictated by its molecular structure. The presence of two hydroxyl groups facilitates strong intermolecular hydrogen bonding, resulting in a relatively stable solid with a moderate melting point and a high boiling point.[2]

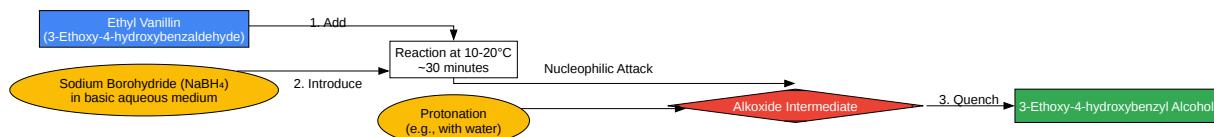
Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₂ O ₃	[1][2][5]
Molecular Weight	168.19 g/mol	[1][2][5]
CAS Number	4912-58-7	[1][2][5]
Appearance	Solid, off-white particulate/powder	[2][6]
Melting Point	73-75 °C	[1][2]
Boiling Point	323.3 °C at 760 mmHg	[1][7][8]
Density	1.182 - 1.31 g/cm ³ at 20°C	[1][5]
pKa	9.88 ± 0.18 (Predicted)	[2][5]
Solubility	Soluble in ethanol, glycerin, and propylene glycol	[3][6]

Synthesis and Reactivity

Reductive Synthesis from Ethyl Vanillin

The most direct and common method for synthesizing **3-ethoxy-4-hydroxybenzyl alcohol** is through the reduction of its corresponding aldehyde, 3-ethoxy-4-hydroxybenzaldehyde (ethyl vanillin).[1] This transformation is efficiently achieved using mild reducing agents, with sodium borohydride (NaBH₄) being a frequent choice.[1][9]

Mechanism Insight: The synthesis proceeds via a well-established two-step mechanism. First, a hydride ion (H⁻) from the borohydride complex performs a nucleophilic attack on the electrophilic carbonyl carbon of the aldehyde. This breaks the C=O pi bond and forms a tetrahedral alkoxide intermediate. In the second step, this intermediate is protonated by a protic solvent (typically water added during the workup) to yield the final benzyl alcohol product.[1]

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Caption: Workflow for the reduction of ethyl vanillin.

Experimental Protocol: Sodium Borohydride Reduction

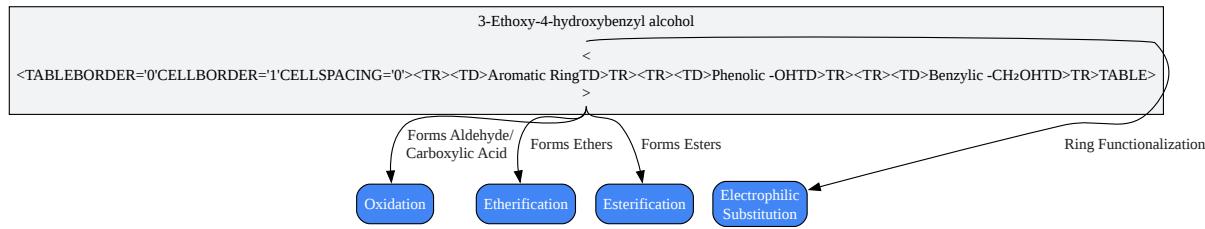
- Dissolution: Dissolve 3-ethoxy-4-hydroxybenzaldehyde (ethyl vanillin) in a suitable basic aqueous medium (e.g., dilute NaOH solution).
- Cooling: Cool the reaction mixture to a controlled temperature range of 10–20°C using an ice bath.
- Reduction: Slowly add sodium borohydride (NaBH₄) portion-wise to the stirred solution, maintaining the temperature below 20°C.
- Reaction: Continue stirring the mixture at 10–20°C for approximately 30 minutes, monitoring the reaction progress via Thin Layer Chromatography (TLC).^[10]
- Quenching: Once the reaction is complete, carefully quench the excess NaBH₄ by the slow addition of a dilute acid (e.g., HCl) until the solution is neutral or slightly acidic.
- Extraction: Extract the product from the aqueous solution using an appropriate organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic layers, dry over an anhydrous salt (e.g., MgSO₄), filter, and concentrate under reduced pressure to yield the crude product. Further purification can be achieved by recrystallization.

This protocol is a generalized representation. Researchers should consult specific literature for precise molar ratios and conditions.

Chemical Reactivity

The synthetic utility of **3-ethoxy-4-hydroxybenzyl alcohol** stems from the distinct reactivity of its three functional groups.[\[1\]](#)

- Phenolic Hydroxyl (-OH): This acidic proton allows the group to readily undergo reactions like etherification and esterification under appropriate basic conditions.[\[1\]](#)
- Benzylic Alcohol (-CH₂OH): As a primary alcohol, this group can be easily oxidized to form the corresponding aldehyde (ethyl vanillin) or further to a carboxylic acid. It is also a prime site for ether and ester formation.[\[1\]](#)
- Aromatic Ring: The ring is activated towards electrophilic substitution reactions. The hydroxyl and ethoxy groups are ortho-, para-directing, influencing the position of incoming electrophiles.[\[1\]](#)



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Caption: Reactivity sites of **3-ethoxy-4-hydroxybenzyl alcohol**.

Spectroscopic Profile

Spectroscopic analysis is essential for the structural confirmation of **3-ethoxy-4-hydroxybenzyl alcohol**.

- Infrared (IR) Spectroscopy: The IR spectrum would prominently feature a broad absorption band in the $3200\text{-}3600\text{ cm}^{-1}$ region, corresponding to the O-H stretching vibrations of both the phenolic and alcoholic hydroxyl groups. Additional key peaks would include C-O stretching and aromatic C-H and C=C absorptions.[11]
- Mass Spectrometry (MS): GC-MS analysis shows a molecular ion peak corresponding to its molecular weight of 168.19 g/mol .[6]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Would display distinct signals for the aromatic protons, a singlet for the phenolic -OH, a triplet for the alcoholic -OH, a singlet for the benzylic - CH_2 -, and a quartet and triplet for the ethoxy group's - CH_2 - and - CH_3 protons, respectively.
 - ^{13}C NMR: Would show nine distinct carbon signals, including those for the aromatic ring, the benzylic carbon, and the two carbons of the ethoxy group.

Applications and Significance

While its precursor, ethyl vanillin, is famed as a flavoring agent, **3-ethoxy-4-hydroxybenzyl alcohol** holds its own significance in several areas:

- Synthetic Intermediate: It is a valuable precursor for the synthesis of more complex molecules in the pharmaceutical and specialty chemical industries.[1]
- Flavor and Fragrance Research: As the alcohol derivative of ethyl vanillin, it is studied in the context of flavor chemistry and may be used as a flavoring agent itself.[6]
- Antioxidant Properties: Research has indicated that the compound possesses antioxidant properties, with the ability to scavenge free radicals and reactive oxygen species.[8] This suggests potential applications in areas where mitigating oxidative stress is beneficial.[8][9]

Safety and Handling

According to safety data sheets, **3-ethoxy-4-hydroxybenzyl alcohol** requires careful handling.

- Hazards: The primary hazard is serious eye irritation (H319).[6][12][13] It may also cause skin irritation (H315) and respiratory irritation (H335).[13][14]
- Precautionary Measures:
 - Engineering Controls: Use only in a well-ventilated area, such as a chemical fume hood.[13][14]
 - Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety glasses or goggles).[12][13][14]
 - Handling: Wash hands and any exposed skin thoroughly after handling.[12][14] Avoid breathing dust.[13][14]
- First Aid:
 - Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[12][13]
 - Skin Contact: Wash off with plenty of soap and water. If skin irritation occurs, get medical advice.[13]
 - Inhalation: Remove the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[12][13]

This substance is intended for research and development purposes only and is not for medicinal, household, or veterinary use.[1][12]

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